

A Technical Guide to the Basic Characterization of Aluminum Fumarate

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Compound of Interest

Compound Name: Aluminum fumarate

Cat. No.: B6326789

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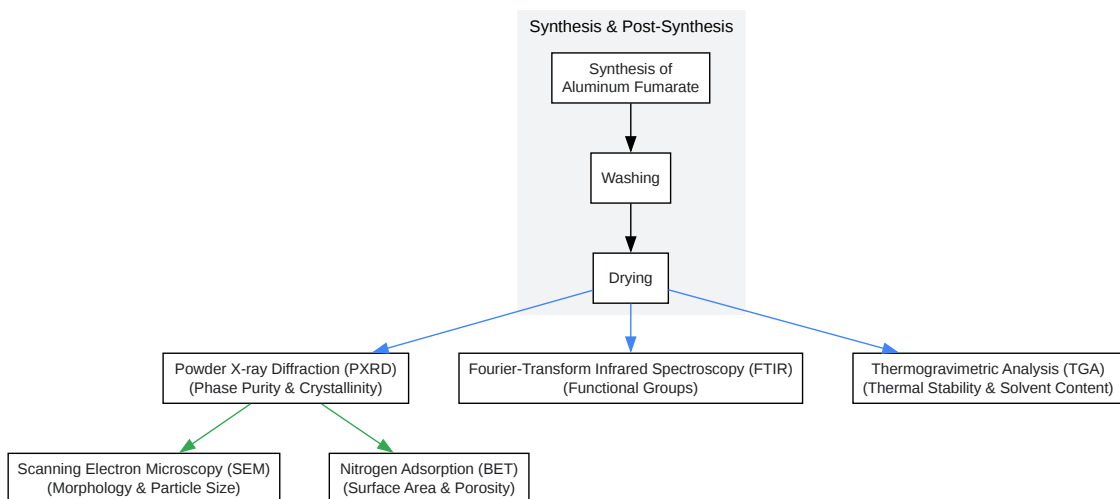
This in-depth technical guide provides a comprehensive overview of the core techniques for the basic characterization of **aluminum fumarate**, a prominent metal-organic framework (MOF). The guide details the experimental protocols and presents key quantitative data to aid researchers and professionals in the fields of materials science, chemistry, and drug development in their evaluation of this versatile material.

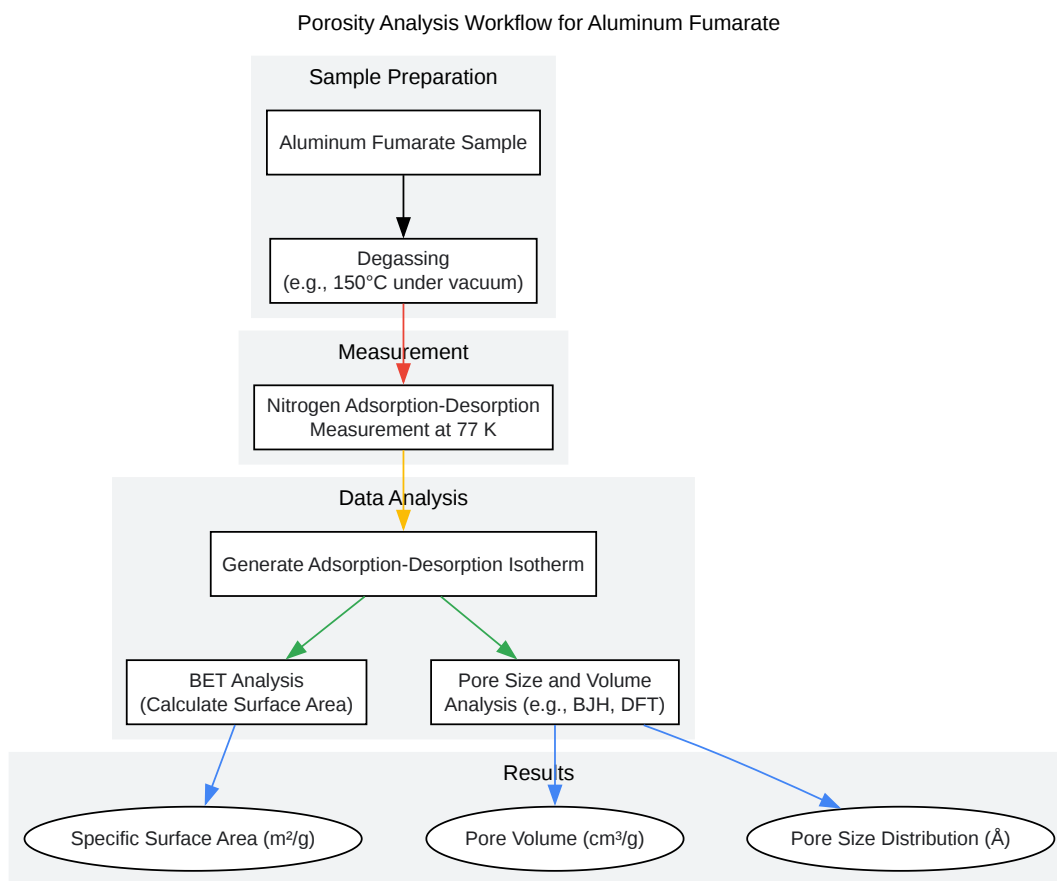
Introduction

Aluminum fumarate, also known as A520 or MIL-53(Al)-FA, is a microporous material composed of aluminum ions and fumaric acid linkers.^[1] Its high surface area, thermal stability, and water stability make it a promising candidate for various applications, including gas storage and separation, catalysis, and drug delivery.^{[1][2][3][4][5]} Accurate and thorough characterization is crucial to ensure the synthesis of high-quality material with the desired properties for these applications. This guide outlines the fundamental techniques employed for this purpose.

A general workflow for the characterization of a newly synthesized batch of **aluminum fumarate** is presented below. This workflow ensures a comprehensive evaluation of the material's structural, thermal, and morphological properties.

General Characterization Workflow for Aluminum Fumarate





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